

Dyrk1A-IN-5: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Dyrk1A-IN-5

Cat. No.: B10779924

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the use of **Dyrk1A-IN-5**, a potent and selective inhibitor of the Dual-specificity tyrosine-phosphorylation-regulated kinase 1A (DYRK1A).

Dyrk1A-IN-5 is a valuable tool for studying the cellular functions of DYRK1A and for investigating its role in various diseases, including Down syndrome, neurodegenerative disorders, and certain types of cancer.^[1] This document outlines the inhibitor's solubility characteristics, provides step-by-step protocols for stock solution preparation, and offers insights into the key signaling pathways involving DYRK1A.

Chemical Properties and Solubility

A thorough understanding of **Dyrk1A-IN-5**'s solubility is critical for accurate and reproducible experimental results. The following table summarizes its known solubility in common laboratory solvents.

Solvent	Solubility	Molar Concentration	Special Conditions
DMSO	3.33 mg/mL[2]	8.58 mM[2]	Ultrasonic and warming to 60°C may be required.[2]
DMSO	10 mM[3]	10 mM[3]	No special conditions specified.
Ethanol	Slightly soluble	Not specified	Further quantification is not readily available.
DMSO:PBS (pH 7.2) (1:20)	0.05 mg/mL	Not specified	This provides a starting point for aqueous buffer solubility.

Note: Information regarding the precise solubility of **Dyrk1A-IN-5** in ethanol and other aqueous buffers is limited. Researchers should perform their own solubility tests for their specific experimental needs.

Stock Solution Preparation and Storage

Proper preparation and storage of stock solutions are paramount to maintaining the integrity and activity of **Dyrk1A-IN-5**.

Protocol 1: High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution in DMSO, a commonly used solvent for this inhibitor.

Materials:

- **Dyrk1A-IN-5** (solid)
- Anhydrous DMSO

- Sterile, amber, or light-protecting microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass: Based on the desired volume and a final concentration of 10 mM (Molecular Weight: 388.16 g/mol), calculate the mass of **Dyrk1A-IN-5** needed.
- Weigh the compound: Carefully weigh the calculated amount of **Dyrk1A-IN-5** powder in a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of anhydrous DMSO to the tube.
- Dissolve the compound: Vortex the solution until the compound is completely dissolved. If necessary, use a sonicator or gently warm the solution to aid dissolution.
- Storage: Aliquot the stock solution into smaller volumes in sterile, light-protecting tubes to minimize freeze-thaw cycles. Store at -20°C for up to 1 month or at -80°C for up to 6 months.

[4][5]

Protocol 2: Preparation of an In Vivo Formulation

For animal studies, a specific formulation is often required to ensure solubility and bioavailability. The following is a general guideline.

Materials:

- **Dyrk1A-IN-5** DMSO stock solution (e.g., 10 mM)
- PEG300
- Tween 80
- Sterile ddH₂O (double-distilled water)
- Sterile tubes

Procedure:

- Start with DMSO stock: Begin with a pre-made high-concentration stock solution of **Dyrk1A-IN-5** in DMSO.
- Add PEG300: To the DMSO solution, add an appropriate volume of PEG300 and mix thoroughly until the solution is clear.
- Add Tween 80: Next, add Tween 80 to the mixture and mix until a clear solution is achieved.
- Add ddH₂O: Finally, add sterile ddH₂O to reach the desired final concentration and volume. Mix until the solution is clear.
- Use immediately: It is recommended to prepare this formulation fresh for each experiment.

Storage Recommendations:

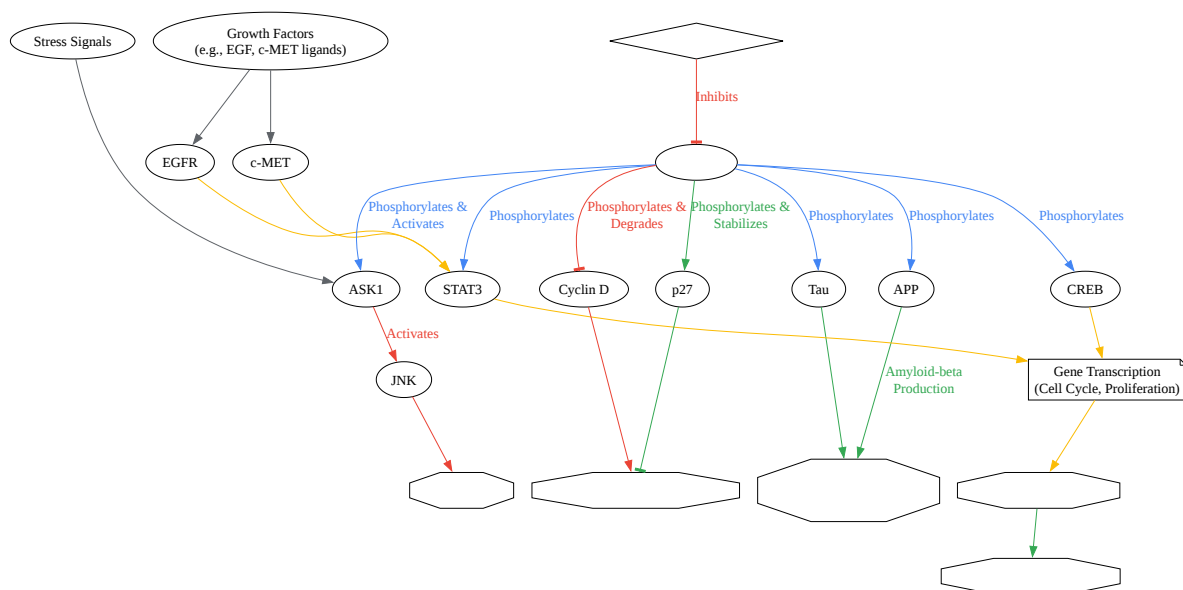
Form	Storage Temperature	Duration
Solid Powder	-20°C	3 years[4][5]
4°C	2 years[4][5]	
In Solvent	-80°C	6 months[4][5]
-20°C	1 month[4][5]	

Important Considerations:

- Always use high-purity solvents.
- Protect the compound and its solutions from light.
- Avoid repeated freeze-thaw cycles of stock solutions by preparing aliquots.[4]
- It is recommended to use prepared solutions within one month.[4]

Dyrk1A Signaling Pathways

DYRK1A is a multifaceted kinase implicated in a wide range of cellular processes and diseases. Its inhibition by **Dyrk1A-IN-5** can modulate these pathways, providing a powerful tool for investigation.



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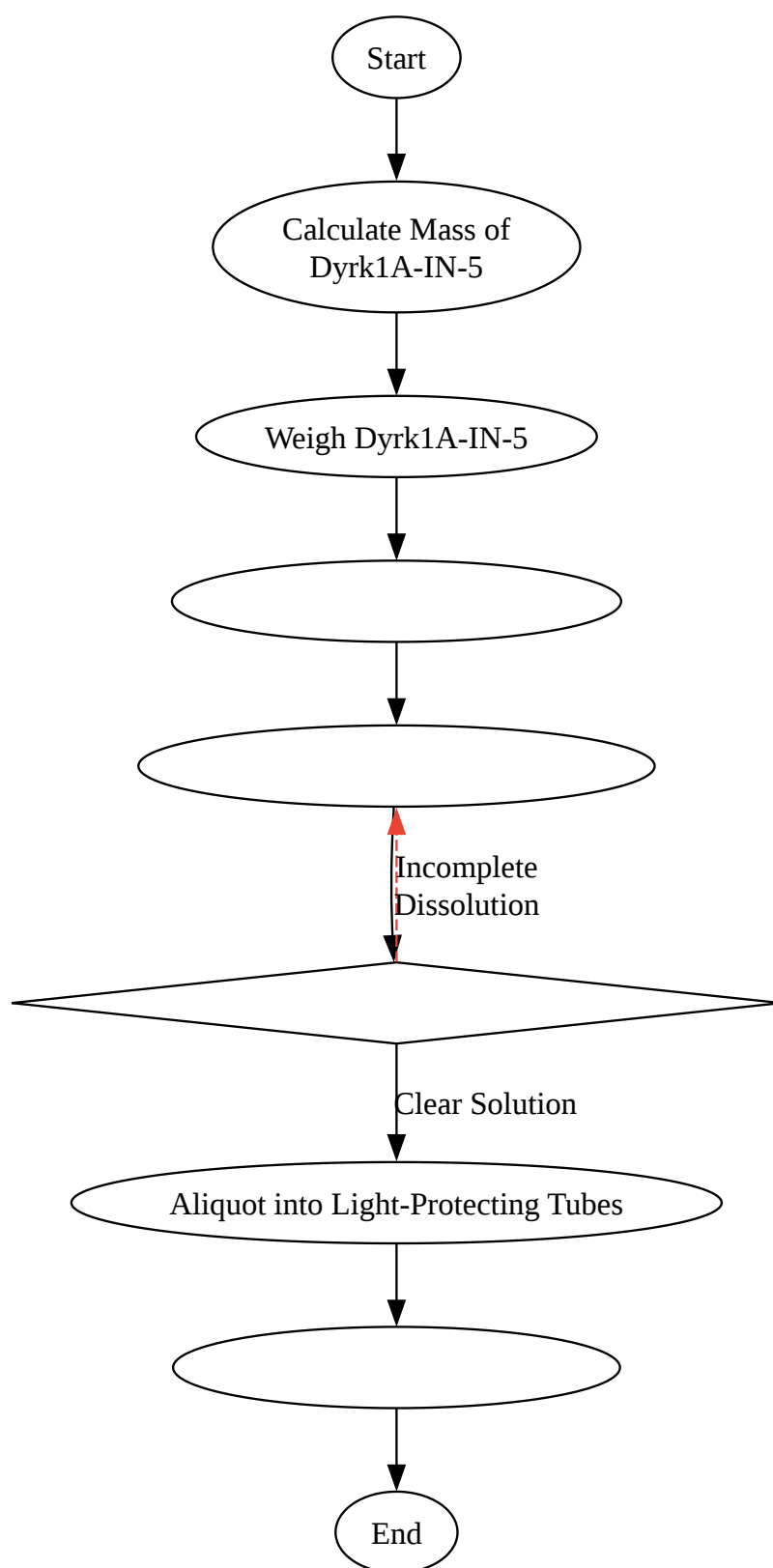
Overview of Dyrk1A signaling pathways and the inhibitory action of **Dyrk1A-IN-5**.

DYRK1A's diverse roles are highlighted by its involvement in:

- **Neurodegenerative Processes:** DYRK1A phosphorylates key proteins implicated in Alzheimer's disease, such as Tau and Amyloid Precursor Protein (APP). This phosphorylation can contribute to the formation of neurofibrillary tangles and amyloid plaques, hallmarks of the disease.
- **Apoptosis:** Under cellular stress, DYRK1A can activate the ASK1-JNK signaling pathway, leading to programmed cell death.
- **Cancer Biology:** DYRK1A's role in cancer is complex and context-dependent. It can influence cell proliferation and survival by modulating the activity of transcription factors like STAT3 and CREB, and by interacting with receptor tyrosine kinases such as EGFR and c-MET.
- **Cell Cycle Regulation:** DYRK1A can phosphorylate and regulate the stability of key cell cycle proteins, including Cyclin D and the cyclin-dependent kinase inhibitor p27, thereby influencing cell cycle progression.

Experimental Workflow: Stock Solution Preparation

The following diagram illustrates a typical workflow for preparing a stock solution of **Dyrk1A-IN-5**.



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Workflow for preparing a **Dyrk1A-IN-5** stock solution.

By adhering to these protocols and understanding the underlying signaling pathways, researchers can effectively utilize **Dyrk1A-IN-5** to advance our knowledge of DYRK1A's function in health and disease.

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